

Commercial Suppliers of Vortioxetine-D8 for Research: A Technical Guide

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Compound of Interest

Compound Name: Vortioxetine-D8

Cat. No.: B3026146

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This technical guide provides an in-depth overview of commercial suppliers of **Vortioxetine-D8**, a deuterated analog of Vortioxetine, for research applications. It is intended for researchers, scientists, and drug development professionals who require high-quality, isotopically labeled internal standards for analytical and pharmacokinetic studies.

Introduction to Vortioxetine-D8

Vortioxetine-D8 is a stable isotope-labeled version of Vortioxetine, an antidepressant medication. In this analog, eight hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a molecule with a higher molecular weight than the parent drug, but with nearly identical chemical and physical properties. This characteristic makes **Vortioxetine-D8** an ideal internal standard for quantitative analysis of Vortioxetine in biological matrices using mass spectrometry-based techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).^{[1][2][3]} Its use improves the accuracy and precision of quantification by correcting for variations in sample preparation and instrument response.^[1]

Commercial Suppliers and Product Specifications

A number of reputable suppliers offer **Vortioxetine-D8** for research purposes. While specific product details can vary by batch, the following tables summarize key quantitative data and product information compiled from various suppliers. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier for the most accurate and complete data.

Table 1: General Product Information

Supplier	Product Name(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Acanthus Research	Vortioxetine Hydrobromide-D8	960203-27-4 (unlabeled)	C18H15D8BrN2S	Not Specified
Alentris Research Pvt. Ltd.	Vortioxetine D8 HBr Salt	Not Available	C18H14D8N2S : HBr	306.5 : 80.9
Cayman Chemical	Vortioxetine-d8	2140316-62-5	C18H14D8N2S	306.5
Clinivex	Vortioxetine-d8	Not Specified	Not Specified	Not Specified
Daicel Pharma Standards	Vortioxetine-D8	2140316-62-5	C18H14D8N2S	306.5
LGC Standards	Vortioxetine-D8.HBr	Not Available	Not Specified	Not Specified
MedChemExpress	Vortioxetine-d8, Vortioxetine-d8 hydrobromide	Not Available	Not Specified	Not Specified
Mercedes Scientific	Vortioxetine-D8 Solution 1mL	Not Specified	Not Specified	Not Specified
MilliporeSigma (Sigma-Aldrich)	Vortioxetine-D8 solution	Not Specified	Not Specified	Not Specified
Pharmaffiliates	Vortioxetine-d8, Vortioxetine Dihydrobromide D8, N-Nitroso-Vortioxetine D8	2140316-62-5 (for Vortioxetine-d8)	C18H14D8N2S (for Vortioxetine-d8)	306.49 (for Vortioxetine-d8)
Simson Pharma Limited	Vortioxetine-D8, Vortioxetine hydrobromide	2140316-62-5 (for Vortioxetine-D8)	C18H14D8N2S (for Vortioxetine-D8)	Not Specified

D8, Vortioxetine
dihydrobromide
D8

TargetMol	Vortioxetine-d8 2HBr	Not Available	Not Specified	Not Specified
Veprho	Vortioxetine-D8	Not Specified	C18H13D8N3OS (IUPAC Name provided)	Not Specified

Table 2: Available Forms and Purity

Supplier	Available Forms	Isotopic Purity	Chemical Purity
Acanthus Research	Hydrobromide salt	Not Specified	Not Specified
Alentris Research Pvt. Ltd.	Hydrobromide salt	Not Specified	Not Specified
Cayman Chemical	Free base	≥99% deuterated forms (d1-d8)	Not Specified
Clinivex	Not Specified	Not Specified	Not Specified
Daicel Pharma Standards	Free base	Not Specified	A comprehensive Certificate of Analysis (CoA) with 1H NMR, 13C NMR, IR, MASS, and HPLC purity is provided.[4]
LGC Standards	Hydrobromide salt	Not Specified	Not Specified
MedChemExpress	Free base, Hydrobromide salt	Not Specified	Not Specified
Mercedes Scientific	Solution (1mL)	Not Specified	Not Specified
MilliporeSigma (Sigma-Aldrich)	Solution (1mL)	Not Specified	Not Specified
Pharmaffiliates	Free base, Dihydrobromide salt, N-Nitroso derivative	Not Specified	Not Specified
Simson Pharma Limited	Free base, Hydrobromide salt, Dihydrobromide salt	Not Specified	Accompanied by a Certificate of Analysis. [5][6][7]
TargetMol	Dihydrobromide salt	Not Specified	Not Specified
Veeprho	Free base	Not Specified	Not Specified

Experimental Protocols: Quantification of Vortioxetine in Biological Samples using LC-MS

The following is a generalized protocol for the use of **Vortioxetine-D8** as an internal standard for the quantification of Vortioxetine in a biological matrix (e.g., plasma) by LC-MS. This protocol is for illustrative purposes and should be optimized for specific experimental conditions and instrumentation.

1. Materials and Reagents:

- Vortioxetine reference standard
- **Vortioxetine-D8** internal standard (from a commercial supplier)
- Human plasma (or other biological matrix)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid)
- Calibrators and Quality Control (QC) samples

2. Preparation of Stock and Working Solutions:

- Vortioxetine Stock Solution (1 mg/mL): Accurately weigh and dissolve the Vortioxetine reference standard in methanol.
- **Vortioxetine-D8** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Vortioxetine-D8** in methanol.
- Vortioxetine Working Solutions: Serially dilute the Vortioxetine stock solution with methanol:water (1:1, v/v) to prepare a series of working solutions for calibration curve

standards.

- **Vortioxetine-D8** Internal Standard Working Solution: Dilute the **Vortioxetine-D8** stock solution with methanol:water (1:1, v/v) to a final concentration (e.g., 100 ng/mL).

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, calibrator, or QC sample in a microcentrifuge tube, add 20 µL of the **Vortioxetine-D8** internal standard working solution and vortex briefly.
- Add 300 µL of cold protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid).
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of mobile phase (e.g., 50% acetonitrile in water with 0.1% formic acid).
- Vortex to mix and inject a portion (e.g., 5-10 µL) into the LC-MS system.

4. LC-MS Analysis:

- Liquid Chromatography (LC) Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate Vortioxetine from matrix components (e.g., 5% B to 95% B over 5 minutes).
 - Flow Rate: 0.4 mL/min

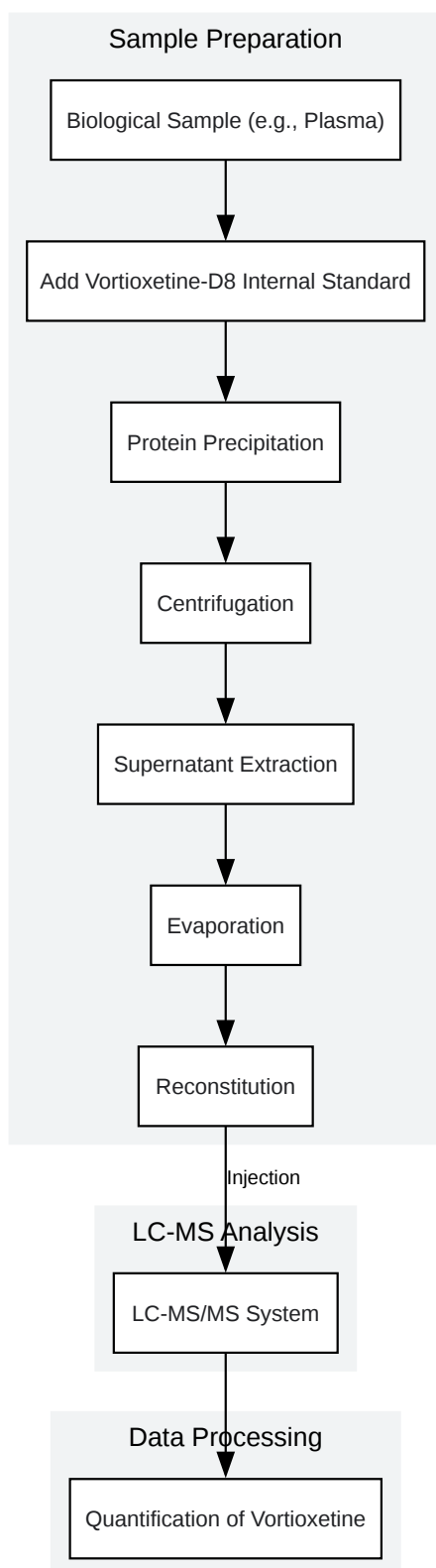
- Column Temperature: 40°C
- Mass Spectrometry (MS) Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Vortioxetine: Q1/Q3 (e.g., m/z 299.1 -> 150.1)
 - **Vortioxetine-D8**: Q1/Q3 (e.g., m/z 307.2 -> 158.1)
 - Optimize other MS parameters (e.g., declustering potential, collision energy) for maximum signal intensity.

5. Data Analysis:

- Integrate the peak areas for both Vortioxetine and **Vortioxetine-D8**.
- Calculate the peak area ratio (Vortioxetine / **Vortioxetine-D8**).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Vortioxetine in the unknown samples by interpolating their peak area ratios from the calibration curve.

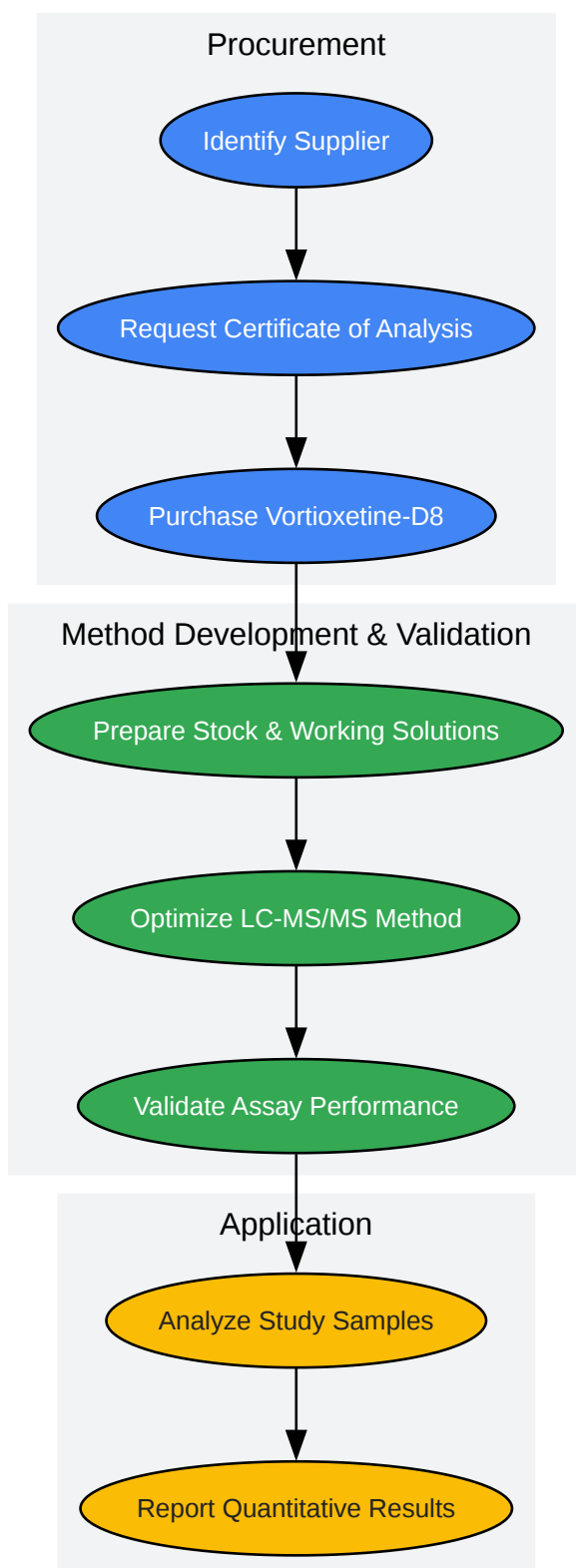
Diagrams

The following diagrams illustrate the general workflow for using **Vortioxetine-D8** in a research setting.



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Caption: Experimental workflow for quantifying Vortioxetine using **Vortioxetine-D8**.



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Caption: Logical workflow for utilizing commercial **Vortioxetine-D8** in research.

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